

Technical Support Center: 3-Bromo-2-methoxy-5-methylpyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-2-methoxy-5-methylpyridine

Cat. No.: B1291408

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with **3-Bromo-2-methoxy-5-methylpyridine** (CAS No. 717843-56-6). The following sections offer a comprehensive safety data summary, troubleshooting guides for common experimental issues, and frequently asked questions, all presented in a user-friendly question-and-answer format.

Safety Data Sheet Summary

A comprehensive Safety Data Sheet (SDS) for **3-Bromo-2-methoxy-5-methylpyridine** is crucial for safe handling and use. While a specific SDS for this exact isomer is not readily available, data for the closely related isomer, 3-bromo-5-methoxy-2-methylpyridine (CAS No. 1256823-49-0), provides valuable safety information. Users should handle **3-Bromo-2-methoxy-5-methylpyridine** with the assumption that it shares similar hazard characteristics.

Emergency Contact: In case of any emergency, immediately contact your institution's emergency services and a poison control center.

Hazard Identification and First Aid

Hazard Statement	Precautionary Statement & First Aid Measures
Causes skin irritation.	<p>Prevention: Wear protective gloves and clothing. Wash skin thoroughly after handling. First Aid: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][2]</p>
Causes serious eye irritation.	<p>Prevention: Wear eye protection/face protection. First Aid: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1][2]</p>
May cause respiratory irritation.	<p>Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. First Aid: If inhaled, remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][3][4]</p>
Harmful if swallowed.	<p>Prevention: Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling. First Aid: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. [5][6]</p>

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrNO	[7]
Molecular Weight	202.05 g/mol	[7]
Appearance	Liquid	[7]
Purity	~98%	[7]

Note: A comprehensive investigation of the chemical, physical, and toxicological properties has not been thoroughly conducted.[\[3\]](#)

Handling, Storage, and Disposal

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed. [3]
Storage	Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. [3]
Disposal	Dispose of this material and its container to a licensed disposal company. Do not let the product enter drains. [3]

Experimental Protocols and Troubleshooting

3-Bromo-2-methoxy-5-methylpyridine is a valuable reagent in organic synthesis, particularly in cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds. Below are troubleshooting guides for common issues encountered during such experiments.

Troubleshooting Workflow for a Suzuki Cross-Coupling Reaction

Caption: A logical workflow for troubleshooting common issues in Suzuki cross-coupling reactions.

Frequently Asked Questions (FAQs)

Q1: My Suzuki coupling reaction with **3-Bromo-2-methoxy-5-methylpyridine** is not proceeding to completion. What are the common causes?

A1: Several factors could contribute to an incomplete reaction:

- Catalyst Inactivity: Ensure your palladium catalyst and ligand are fresh and have been stored under an inert atmosphere. Catalyst deactivation can occur due to exposure to air or moisture.
- Base Inefficiency: The choice and quality of the base are critical. Use a dry, finely powdered base (e.g., K_2CO_3 , Cs_2CO_3 , or K_3PO_4) to ensure efficient reaction. The base must be strong enough to facilitate the transmetalation step.
- Solvent Quality: Use anhydrous and thoroughly degassed solvents. Oxygen can oxidize the palladium catalyst, rendering it inactive.
- Reagent Purity: Verify the purity of your boronic acid or ester. Impurities can interfere with the catalytic cycle.
- Reaction Temperature: The reaction may require heating. If you are running the reaction at room temperature, try increasing the temperature to 50-80 °C.

Q2: I am observing the formation of significant byproducts in my reaction. What are the likely side reactions?

A2: Common side reactions in Suzuki couplings include:

- Homocoupling: Your boronic acid may be coupling with itself to form a biaryl byproduct. This is often promoted by the presence of oxygen.
- Protodeborylation: The boronic acid can be protonated and replaced by a hydrogen atom, especially if there is residual water in the reaction mixture.
- Dehalogenation: The starting material, **3-Bromo-2-methoxy-5-methylpyridine**, might undergo reduction, replacing the bromine with a hydrogen atom.

To minimize these, ensure strictly anaerobic and anhydrous conditions.

Q3: How can I effectively purify the product of a reaction involving **3-Bromo-2-methoxy-5-methylpyridine**?

A3: Purification can typically be achieved through column chromatography on silica gel.

- Solvent System: A common starting point for elution is a mixture of hexane and ethyl acetate. The polarity can be gradually increased to elute your product.
- Monitoring: Use thin-layer chromatography (TLC) to monitor the separation and identify the fractions containing your desired product.
- Alternative Methods: If chromatography is challenging, consider recrystallization from an appropriate solvent system if your product is a solid.

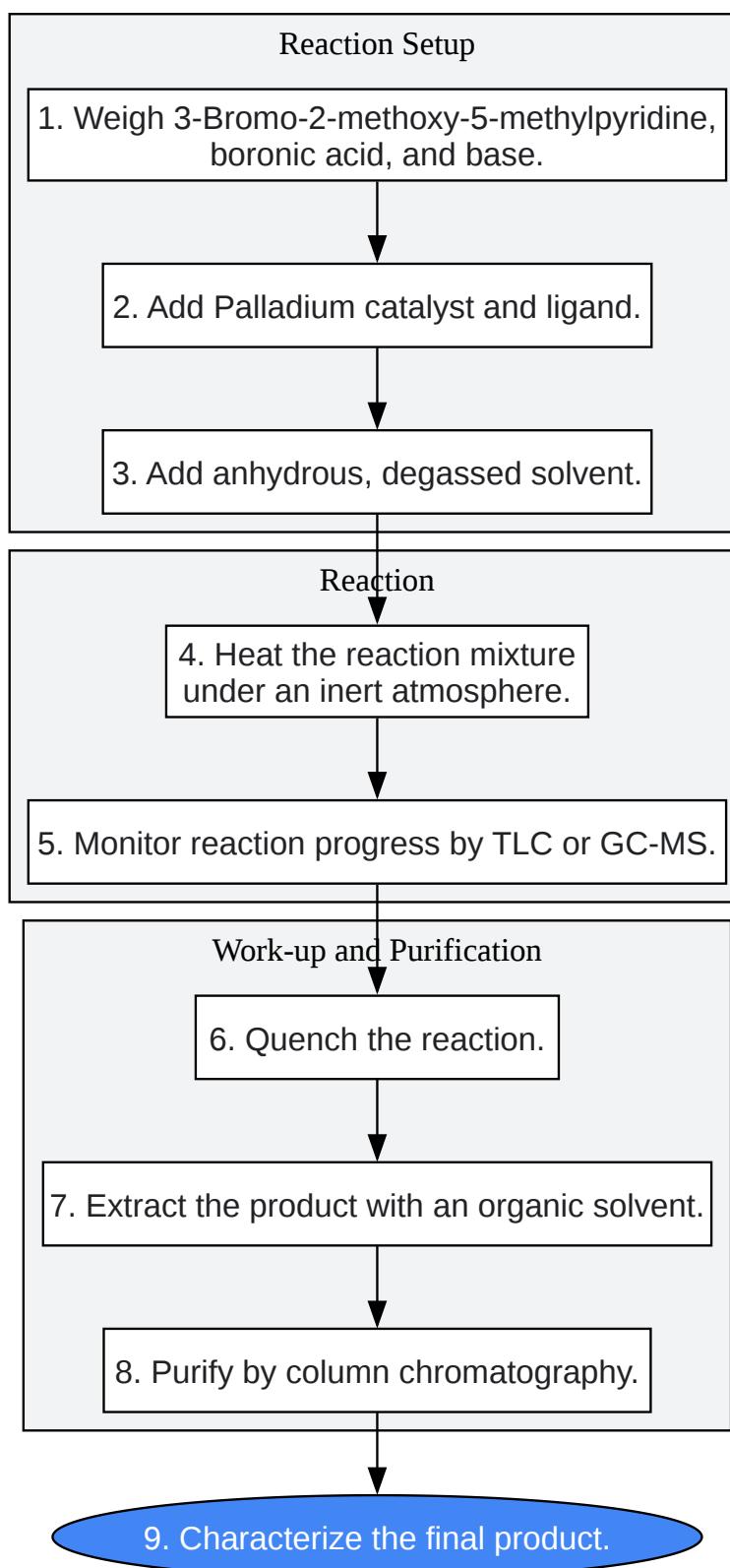
Q4: What is the best way to handle and store **3-Bromo-2-methoxy-5-methylpyridine** to maintain its stability?

A4: Proper handling and storage are crucial for this reagent:

- Inert Atmosphere: Handle the compound under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from air and moisture.
- Storage Conditions: Store in a cool, dry, and well-ventilated area in a tightly sealed container. [3]
- Avoid Contamination: Use clean, dry glassware and syringes when handling the reagent to avoid introducing impurities that could affect its reactivity.

Signaling Pathway and Experimental Workflow Visualization

The following diagram illustrates a typical workflow for a palladium-catalyzed cross-coupling reaction, such as a Suzuki coupling, using **3-Bromo-2-methoxy-5-methylpyridine**.

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- To cite this document: BenchChem. [Technical Support Center: 3-Bromo-2-methoxy-5-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1291408#safety-data-sheet-for-3-bromo-2-methoxy-5-methylpyridine>]

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